

An In-depth Technical Guide to the Physical Properties of 2,2-Dimethylaziridine

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Compound of Interest

Compound Name: 2,2-Dimethylaziridine

Cat. No.: B1330147

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This technical guide provides a comprehensive overview of the key physical properties of **2,2-Dimethylaziridine**, with a specific focus on its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical data and detailed experimental methodologies.

Physical Properties of 2,2-Dimethylaziridine

The physical characteristics of **2,2-Dimethylaziridine** are crucial for its handling, application, and integration into various chemical processes. The boiling point and density are fundamental parameters for its purification, reaction engineering, and formulation development.

Data Summary

The experimentally determined boiling point and density of **2,2-Dimethylaziridine** are summarized in the table below. It is important to note that slight variations in these values can be observed between different sources, which may be attributed to minor differences in experimental conditions and sample purity.

Physical Property	Value	Conditions	Reference
Boiling Point	49 °C	at 760 mmHg	[1]
69-70 °C	Not specified	[2]	
Density	0.78 g/cm ³	Not specified	[1]
0.7902 g/cm ³	at 24 °C	[2]	

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **2,2-Dimethylaziridine**.

Determination of Boiling Point

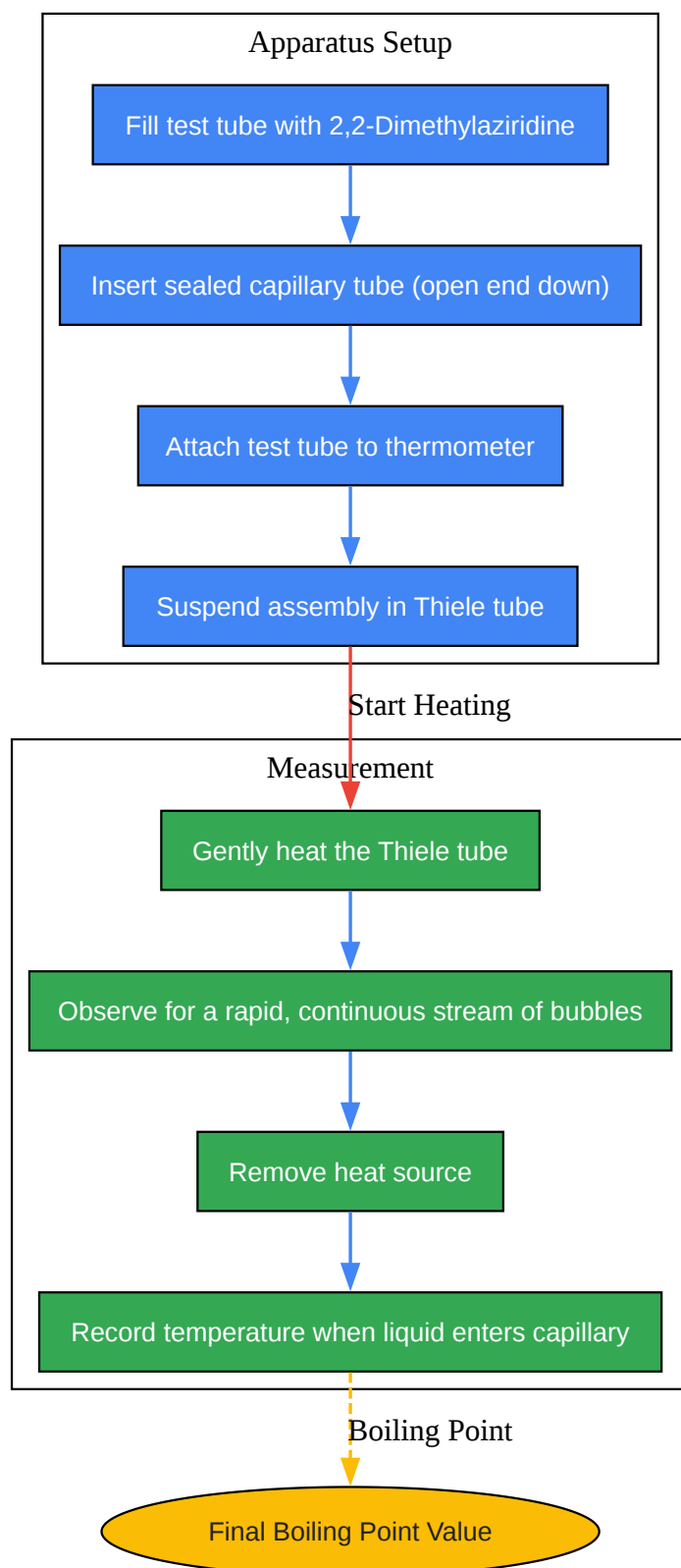
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[3][4] The capillary method using a Thiele tube is a common and reliable technique for this determination.[3]

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps
- High-boiling point oil (e.g., paraffin oil)

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 2-3 cm with **2,2-Dimethylaziridine**.
- **Capillary Insertion:** Place the capillary tube, with its sealed end uppermost, into the test tube containing the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- **Heating:** Suspend the assembly in a Thiele tube or an oil bath, ensuring that the heat-transfer liquid is above the level of the sample in the test tube.
- **Observation:** Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles is observed. Remove the heat source and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.^[3]
- **Recording:** Record the temperature. For greater accuracy, the determination should be repeated, and the average value taken.



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Experimental Workflow for Boiling Point Determination.

Determination of Density

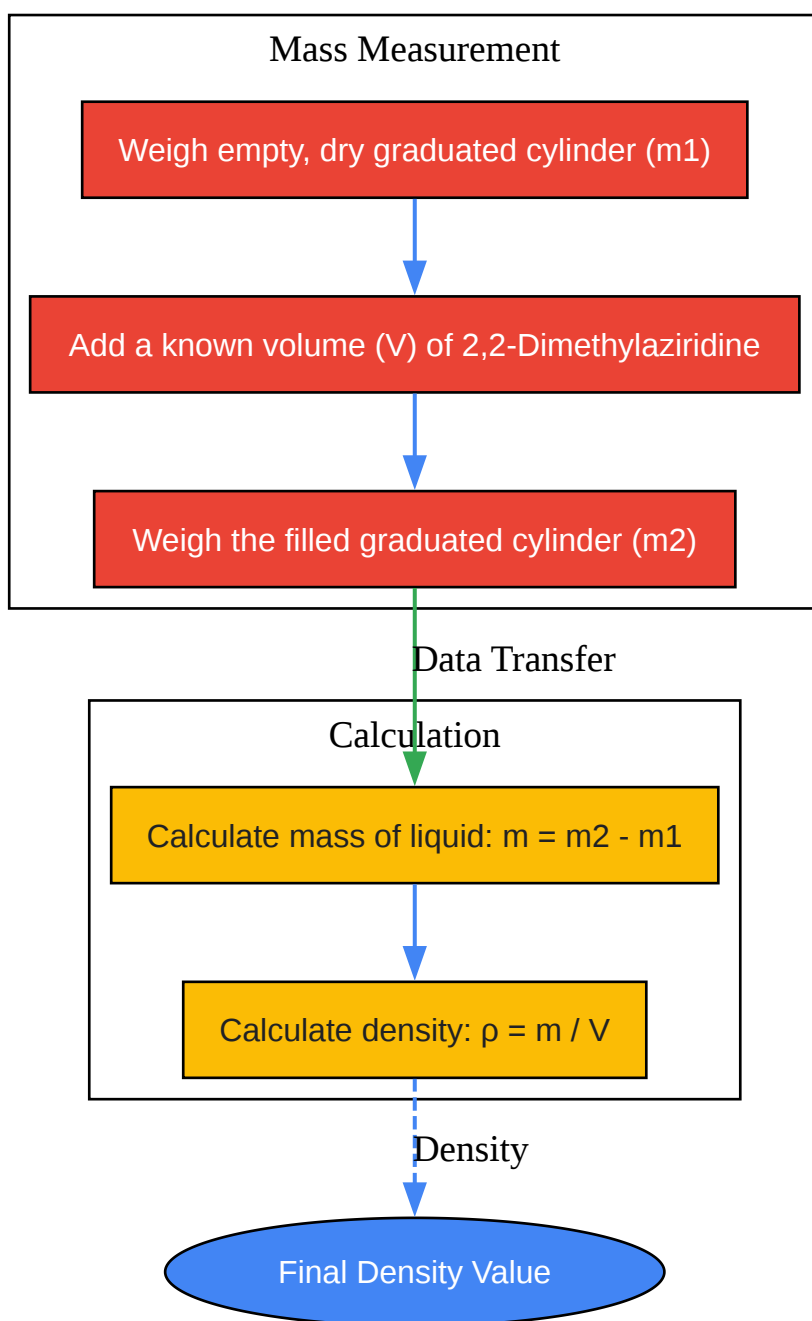
The density of a substance is its mass per unit volume.^[5] For a liquid, this can be determined by accurately measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder and an electronic balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- **Mass of Empty Container:** Accurately weigh a clean, dry pycnometer or a graduated cylinder on an electronic balance and record its mass (m_1).^[5]
- **Volume Measurement:** Fill the container with a known volume of **2,2-Dimethylaziridine** (V). If using a graduated cylinder, read the volume from the bottom of the meniscus.^[5]
- **Mass of Filled Container:** Weigh the container with the liquid and record the total mass (m_2).
- **Temperature Control:** Measure and record the temperature of the liquid, as density is temperature-dependent.
- **Calculation:** The mass of the liquid (m) is calculated as $m = m_2 - m_1$. The density (ρ) is then calculated using the formula: $\rho = m / V$.^[5]
- **Replication:** For improved accuracy, the measurement should be repeated multiple times, and the average density calculated.



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Experimental Workflow for Density Determination.

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